

SKI II inhibitor solution stability and storage

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Compound of Interest

Compound Name: *SKI II*

Cat. No.: *B1682081*

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SKI II Inhibitor Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of the Sphingosine Kinase (SK) inhibitor, **SKI II**. It includes frequently asked questions, troubleshooting advice, and detailed protocols to ensure the integrity and efficacy of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **SKI II**?

A1: **SKI II** is soluble in Dimethyl Sulfoxide (DMSO) and ethanol. It is generally insoluble in water and PBS.[1][2] For creating stock solutions, DMSO is the most commonly used solvent. It's crucial to use fresh, anhydrous DMSO, as moisture can reduce the solubility of the compound.[3]

Q2: How should I store the powdered (lyophilized) form of **SKI II**?

A2: The solid form of **SKI II** should be stored at -20°C under desiccating conditions. When stored correctly, the powder is stable for extended periods, with some suppliers guaranteeing stability for up to four years.[2]

Q3: What is the stability of **SKI II** once it is in solution?

A3: **SKI II** is known to be unstable in solution, and it is highly recommended to prepare solutions freshly before use.[4] If storage is necessary, aliquot the stock solution into single-use

volumes to avoid repeated freeze-thaw cycles.[3] For longer-term storage, solutions can be kept at -80°C for up to one year. For shorter periods, storage at -20°C is viable for up to one month.[3]

Q4: Can I store my **SKI II** working solution, diluted in cell culture media?

A4: It is not recommended to store **SKI II** in aqueous solutions like cell culture media for any significant length of time. The compound's poor aqueous solubility and general instability in solution mean that it should be diluted to its final working concentration immediately before adding it to your experimental system.

Q5: What are the primary cellular targets of **SKI II**?

A5: **SKI II** is a dual inhibitor of Sphingosine Kinase 1 (SK1) and Sphingosine Kinase 2 (SK2).[5] It prevents the phosphorylation of sphingosine to form sphingosine-1-phosphate (S1P). It's important to note that **SKI II** has also been shown to have off-target effects, including the inhibition of dihydroceramide desaturase (Des1).[6][7] This can lead to an accumulation of dihydroceramides, which should be considered when interpreting experimental results.[6][7]

Data Summary Tables

Table 1: Solubility of **SKI II**

Solvent	Concentration	Source
DMSO	≥ 100 mg/mL (330.27 mM)	[8]
DMSO	75 mM	
DMSO	61 mg/mL (201.46 mM)	[3]
DMSO	20 mg/mL	[2]
Ethanol	75 mM	
Water	Insoluble	[1]

| DMSO:PBS (pH 7.2) (1:2) | 0.3 mg/mL |[2] |

Table 2: Storage and Stability of **SKI II**

Form	Storage Temperature	Duration	Notes	Source
Solid (Powder)	-20°C	Up to 12 months	Store under desiccating conditions.	
Solid (Powder)	-20°C	≥ 4 years	---	[2]
Solution in Solvent	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.	[3]

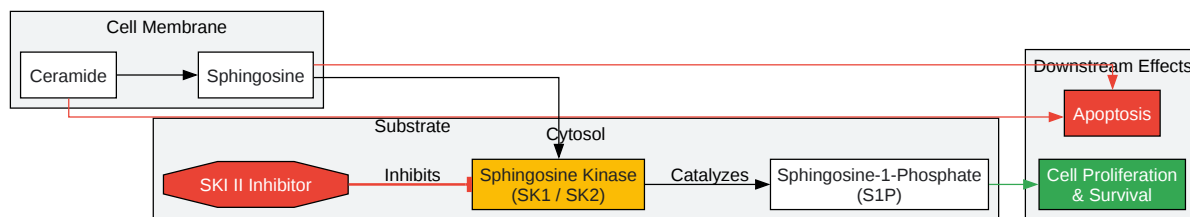
| Solution in Solvent | -20°C | Up to 1 month | Aliquot to avoid freeze-thaw cycles. |[3] |

Experimental Protocols

Protocol 1: Preparation of a High-Concentration **SKI II** Stock Solution

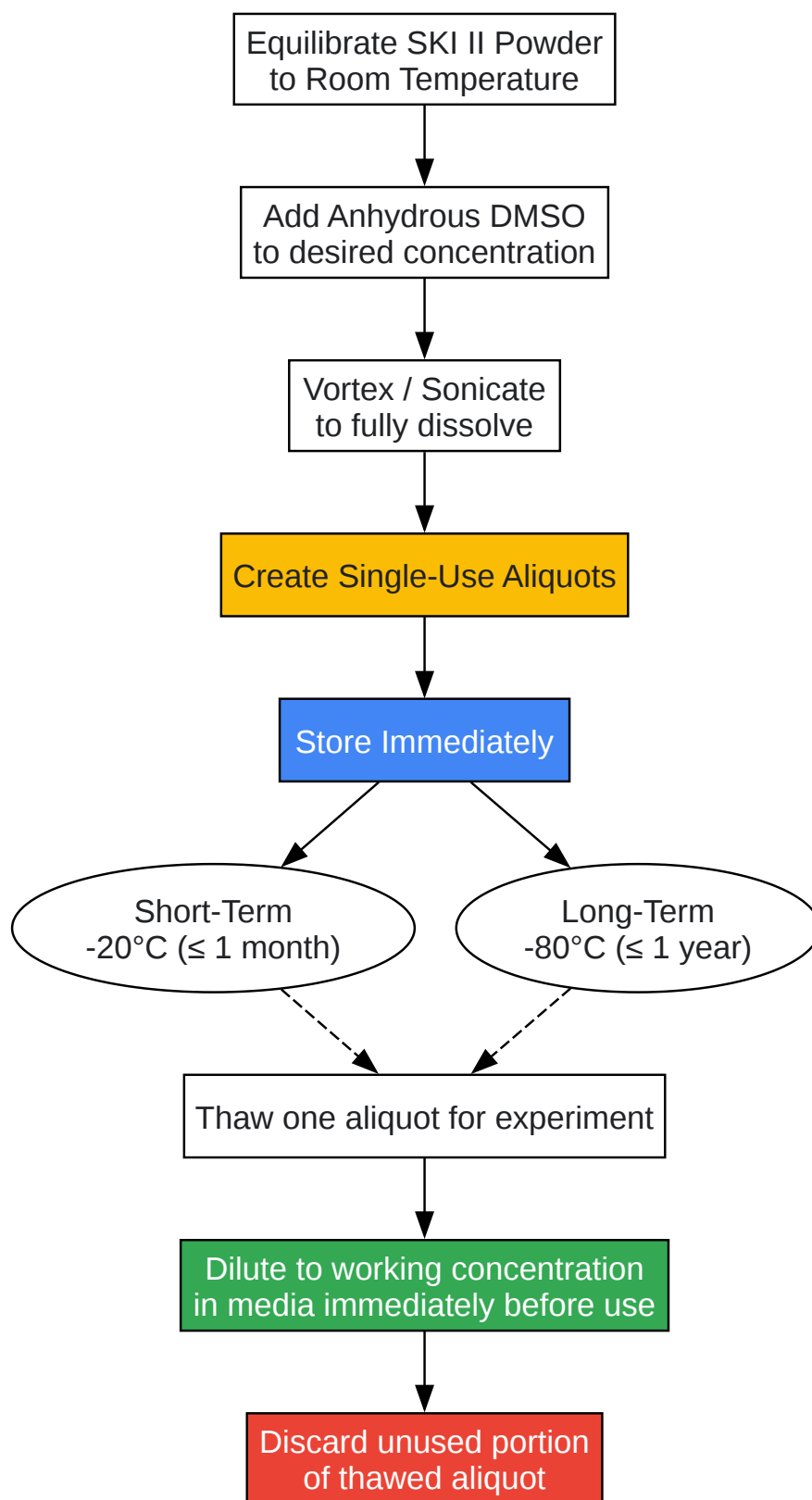
- Pre-equilibration: Allow the vial of powdered **SKI II** to warm to room temperature before opening to prevent condensation of atmospheric moisture.
- Solvent Addition: Add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., 75 mM).
- Dissolution: Vortex or sonicate the solution gently to ensure the compound has completely dissolved. Visually inspect the solution to ensure there are no particulates.
- Aliquoting: Dispense the stock solution into single-use, low-binding microcentrifuge tubes. The volume per aliquot should be appropriate for a single experiment to avoid partial use and subsequent freeze-thaw cycles.
- Storage: Immediately store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month).[3]

Visual Guides and Workflows



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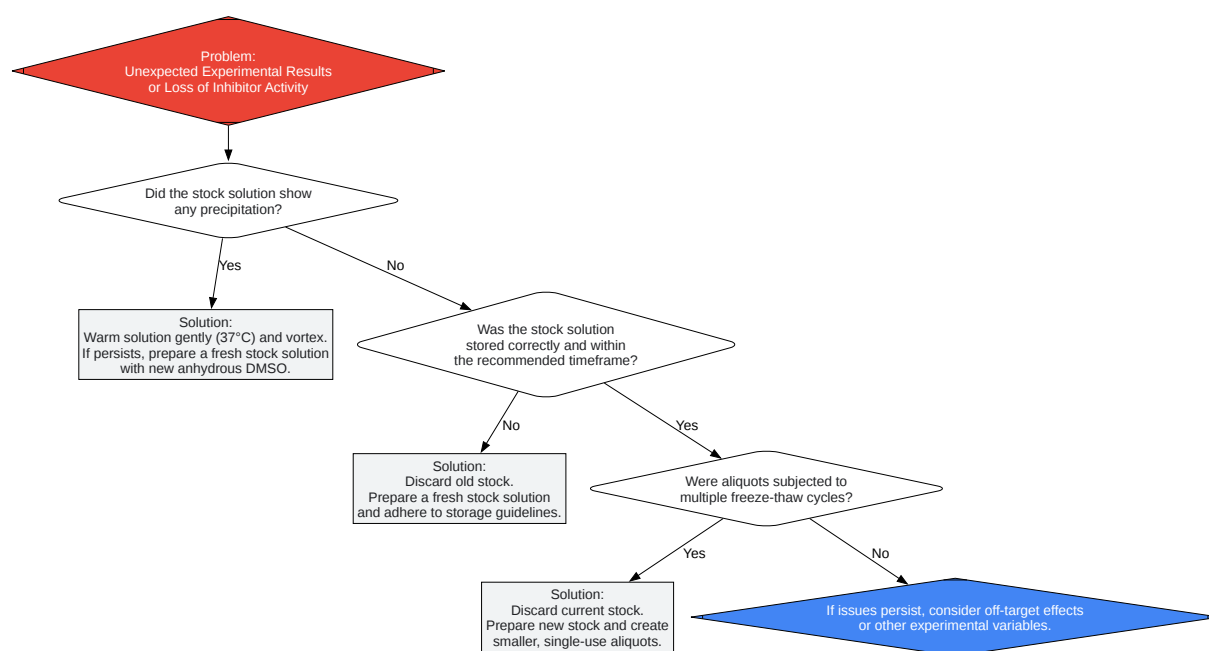
Caption: The Sphingolipid Rheostat and the action of **SKI II**.



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Caption: Recommended workflow for preparing and storing **SKI II** solutions.

Troubleshooting Guide



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Caption: Troubleshooting guide for common **SKI II** solution issues.

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